

In-Depth Technical Guide to the Safety Data of Methyl 4-(cyanomethyl)benzoate

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Compound of Interest

Compound Name: Methyl 4-(cyanomethyl)benzoate

Cat. No.: B127922

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Methyl 4-(cyanomethyl)benzoate** (CAS No: 76469-88-0), a key intermediate in pharmaceutical synthesis. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding for professionals in research and drug development.

Chemical and Physical Properties

Methyl 4-(cyanomethyl)benzoate is a white to off-white solid. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₉ NO ₂	[1]
Molecular Weight	175.18 g/mol	[1]
Melting Point	55-58 °C	[1]
Boiling Point	110 °C at 0.2 mmHg	[1]
Appearance	White to off-white solid	[1]
CAS Number	76469-88-0	[1]

Toxicological Information

While specific quantitative toxicity data such as LD50 (median lethal dose) or LC50 (median lethal concentration) values for **Methyl 4-(cyanomethyl)benzoate** are not readily available in the public domain, the compound is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) based on available toxicological information.

GHS Hazard Classification

The GHS classifications indicate that **Methyl 4-(cyanomethyl)benzoate** is harmful if swallowed, in contact with skin, or if inhaled. It is also classified as a skin and eye irritant and is harmful to aquatic life with long-lasting effects. A summary of the GHS hazard statements is provided in Table 2.

Hazard Class	Hazard Statement	Source(s)
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	[2]
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	[2]
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	[2]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	[2]
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation	[2]
Hazardous to the Aquatic Environment, Long-term Hazard (Category 3)	H412: Harmful to aquatic life with long lasting effects	[1]

Handling, Storage, and First Aid

Proper handling and storage procedures are crucial to minimize exposure and ensure safety in a laboratory or manufacturing setting.

Personal Protective Equipment (PPE) and Handling:

- **Engineering Controls:** Use only in a well-ventilated area, preferably in a chemical fume hood.
- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.
- **Skin Protection:** Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- **Respiratory Protection:** If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.
- **Hygiene Measures:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Take off contaminated clothing and shoes immediately. Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Experimental Protocols

While specific experimental reports on the toxicity of **Methyl 4-(cyanomethyl)benzoate** are not publicly available, the hazard classifications are determined by standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD). Below are generalized protocols for the types of acute toxicity studies that would be conducted to determine the GHS classifications.

OECD Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure

This method is used to assess the acute oral toxicity of a substance.

- **Animals:** Healthy, young adult rats (usually females) are used. They are acclimatized to the laboratory conditions before the study.
- **Housing and Feeding:** Animals are housed in individual cages. Food is withheld overnight before dosing.
- **Dosing:** The test substance is administered in a single dose by gavage. The starting dose level is selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg body weight.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- **Endpoint:** The test aims to identify a dose that causes evident toxicity but no mortality. The substance is then classified into a GHS category based on the results.

OECD Guideline 402: Acute Dermal Toxicity

This guideline outlines the procedure for assessing acute dermal toxicity.

- **Animals:** Young adult rats, rabbits, or guinea pigs are used.
- **Preparation:** The fur is clipped from the dorsal area of the trunk of the test animals 24 hours before the test.
- **Application:** The test substance is applied uniformly over an area that is approximately 10% of the total body surface area. The treated area is then covered with a porous gauze

dressing.

- Exposure: The exposure period is 24 hours.
- Observation: Animals are observed for signs of toxicity and mortality for 14 days after the removal of the dressing.
- Endpoint: The LD50 is determined, or the substance is classified into a GHS category based on the observed effects at different dose levels.

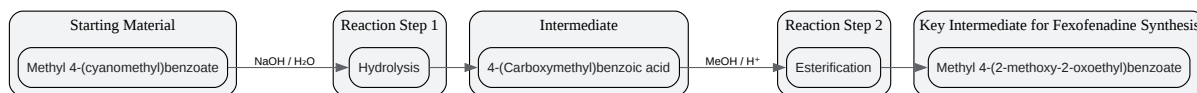
OECD Guideline 403: Acute Inhalation Toxicity

This test is designed to evaluate the toxicity of a substance upon inhalation.

- Animals: Young adult rats are typically used.
- Exposure: Animals are exposed to the test substance, either as a gas, vapor, or aerosol, in a whole-body or nose-only exposure chamber for a defined period (usually 4 hours).
- Concentration: Several concentration levels are tested.
- Observation: Animals are observed for signs of toxicity and mortality during and after exposure for a period of 14 days.
- Endpoint: The LC50 is calculated, and the substance is classified according to the GHS criteria.

Role in Drug Development: Synthesis of Fexofenadine

Methyl 4-(cyanomethyl)benzoate is a key building block in the synthesis of various pharmaceuticals. One notable application is in the preparation of Fexofenadine, a second-generation antihistamine used to treat allergy symptoms. The following diagram illustrates a simplified synthetic pathway where **Methyl 4-(cyanomethyl)benzoate** can be utilized to form a key intermediate for Fexofenadine.

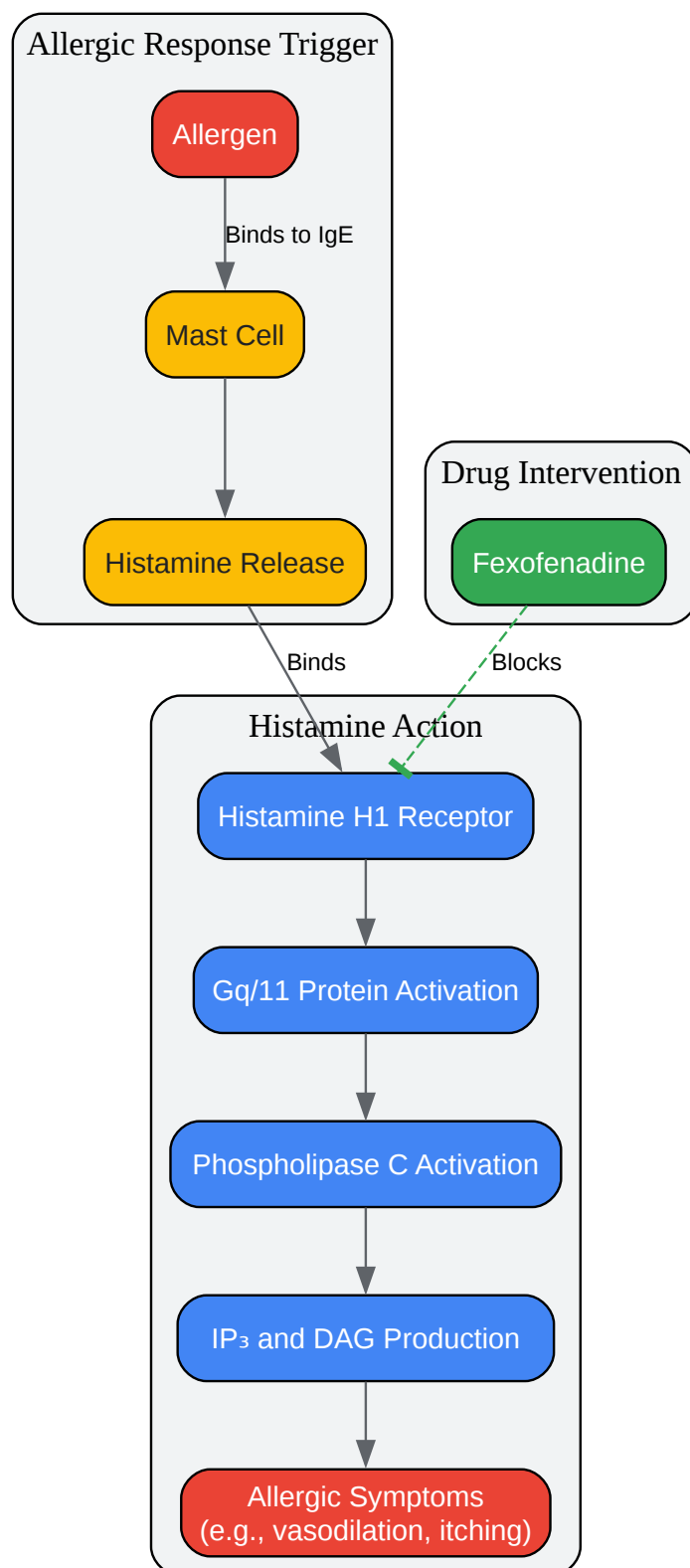


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Caption: Simplified synthetic route from **Methyl 4-(cyanomethyl)benzoate** to a Fexofenadine precursor.

Mechanism of Action of Fexofenadine: A Signaling Pathway Perspective

Understanding the end-use of a chemical intermediate like **Methyl 4-(cyanomethyl)benzoate** provides context for its importance. Fexofenadine, synthesized using this intermediate, primarily functions by blocking the histamine H1 receptor. The following diagram illustrates the signaling pathway affected by Fexofenadine.



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Caption: Fexofenadine blocks the histamine H1 receptor, preventing the downstream signaling that leads to allergic symptoms.

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